

Hosenkoside D molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hosenkoside D*

Cat. No.: *B12382227*

[Get Quote](#)

Technical Guide: Hosenkoside D

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Hosenkoside D**, a member of the baccharane glycoside family of natural products. The information is presented to support research and development activities.

Quantitative Molecular Data

The fundamental molecular properties of **Hosenkoside D** are summarized below. This data is essential for a range of experimental calculations and considerations, from solution preparation to spectrometric analysis.

Identifier	Value	Reference
Molecular Formula	C42H72O15	
Molecular Weight	817.0 g/mol	
CAS Number	156823-94-8	

Experimental Protocols

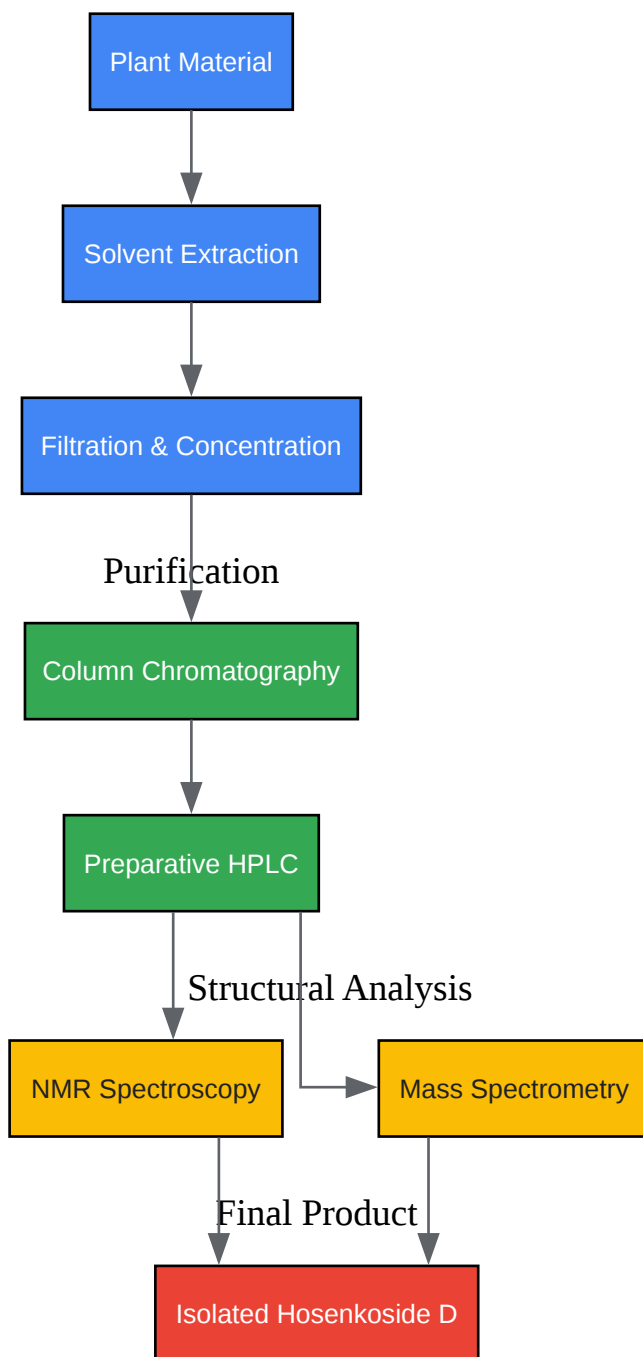
Detailed experimental protocols for the isolation, purification, and characterization of **Hosenkoside D**, as well as for its use in biological assays, are beyond the scope of this document. Such methodologies would typically be detailed in primary research articles and can

be developed based on standard practices in natural product chemistry and pharmacology. A generalized workflow for the isolation and characterization of a natural product like **Hosenkoside D** is depicted in the following section.

Conceptual Workflow Visualization

The following diagram illustrates a representative workflow for the isolation and identification of **Hosenkoside D** from a plant source. This serves as a conceptual guide to the experimental stages that would be involved.

Extraction & Initial Processing

[Click to download full resolution via product page](#)

Caption: Generalized workflow for the isolation and identification of **Hosenkoside D**.

- To cite this document: BenchChem. [Hosenkoside D molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12382227#hosenkoside-d-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com